

# Application Notes and Protocols for Zirconium-90 in Neutron Scattering Experiments

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## Compound of Interest

Compound Name: Zirconium-90

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## Introduction

**Zirconium-90** ( $^{90}\text{Zr}$ ) is a stable isotope of zirconium that offers significant advantages in neutron scattering experiments due to its unique nuclear properties. Unlike natural zirconium, which is a mixture of five isotopes,  $^{90}\text{Zr}$  has a very low thermal neutron absorption cross-section and a purely coherent scattering cross-section. This makes it an ideal material for specific applications where minimizing neutron absorption and incoherent scattering is critical. These properties allow for cleaner experimental data with a higher signal-to-noise ratio, which is particularly beneficial in studies of material structure and dynamics.

The primary advantages of using isotopically enriched  $^{90}\text{Zr}$  in neutron scattering include:

- **Low Neutron Absorption:**  $^{90}\text{Zr}$  has a significantly lower thermal neutron absorption cross-section compared to other zirconium isotopes and many other common engineering materials. This minimizes the loss of neutron flux, allowing for the study of smaller or more dilute samples.
- **Zero Incoherent Scattering:** As a spin-0 nucleus,  $^{90}\text{Zr}$  exhibits zero incoherent scattering. Incoherent scattering contributes to a diffuse background that can obscure the desired coherent scattering signal, which provides information about the ordered structure of a material. The absence of incoherent scattering from  $^{90}\text{Zr}$  results in a much-improved signal-to-background ratio.

- High Coherent Scattering Cross-Section:  $^{90}\text{Zr}$  possesses a substantial coherent scattering cross-section, which ensures a strong scattered signal from the material itself, enabling detailed structural analysis.

These properties make  $^{90}\text{Zr}$  a valuable material for sample environments, as a component in specialized alloys, and as a subject of fundamental condensed matter physics studies.

## Quantitative Nuclear Scattering Properties

A summary of the key neutron scattering and absorption properties of **Zirconium-90**, in comparison to natural Zirconium and other relevant isotopes, is presented below. This data is crucial for experimental design and data analysis.

Isotope/Element	Natural Abundance (%)	Bound Coherent Scattering Length (fm)	Bound Incoherent Scattering Cross-Section (barn)	Coherent Scattering Cross-Section (barn)	Absorption Cross-Section (2200 m/s) (barn)
$^{90}\text{Zr}$	51.45	6.4	0	5.1	0.011
$^{91}\text{Zr}$	11.22	8.7	0.15	9.5	1.17
$^{92}\text{Zr}$	17.15	7.4	0	6.9	0.22
$^{94}\text{Zr}$	17.38	8.2	0	8.4	0.0499
$^{96}\text{Zr}$	2.80	5.5	0	3.8	0.0229
Natural Zr	-	7.16	0.02	6.44	0.185
Titanium (Ti)	-	-3.438	2.88	1.486	6.09

Data sourced from the National Institute of Standards and Technology (NIST).[\[1\]](#)

## Application Note 1: $^{90}\text{Zr}$ in "Null-Scattering" Alloys for High-Pressure Sample Environments

## Application

In high-pressure neutron scattering experiments, the sample is enclosed within a pressure cell. The material of the pressure cell itself can scatter neutrons, creating a background signal that can interfere with the measurement of the sample. To overcome this, "null-scattering" alloys are used. These are materials where the average coherent scattering length of the constituent elements is zero, effectively making the material transparent to coherent neutron scattering.

A common null-scattering alloy is a specific composition of Titanium (Ti) and Zirconium (Zr). Titanium has a negative coherent scattering length, while Zirconium has a positive one.<sup>[2]</sup> By carefully controlling the isotopic composition, an alloy can be produced with a net coherent scattering length of zero. For this purpose, using isotopically pure <sup>90</sup>Zr is highly advantageous as it eliminates incoherent scattering from the zirconium component, further reducing the background.

A Ti-<sup>90</sup>Zr null-scattering alloy is exceptionally strong and can be used to construct high-pressure cells capable of reaching pressures of several gigapascals (GPa).<sup>[3][4]</sup> This enables the study of materials under extreme conditions.

## Experimental Protocol: Fabrication and Use of a Ti-<sup>90</sup>Zr High-Pressure Cell

This protocol outlines the steps for creating and utilizing a Ti-<sup>90</sup>Zr null-scattering alloy for a high-pressure neutron diffraction experiment.

### 1. Alloy Composition Calculation:

- Objective: Determine the precise atomic ratio of Ti to <sup>90</sup>Zr to achieve a zero average coherent scattering length.
- Procedure:
  - The average coherent scattering length,  $\bar{b}$ , of a binary alloy is given by:  $\bar{b} = c_a b_a + c_b b_b$ , where **c** is the atomic fraction and **b** is the coherent scattering length of each element.
  - For a null-scattering alloy,  $\bar{b} = 0$ .

- Using the coherent scattering lengths from the table above ( $b_{\text{Ti}} \approx -3.44 \text{ fm}$ ,  $b_{^{90}\text{Zr}} = 6.4 \text{ fm}$ ), the required atomic fractions can be calculated.
- This typically corresponds to a composition of approximately 68 atomic % Ti and 32 atomic %  $^{90}\text{Zr}$ .[\[5\]](#)

## 2. Alloy Fabrication:

- Objective: Produce a homogeneous, high-strength Ti- $^{90}\text{Zr}$  alloy.
- Materials: High-purity Titanium sponge and isotopically enriched  $^{90}\text{Zr}$  metal.
- Procedure:
  - The constituent metals are mixed in the calculated ratio.
  - The mixture is melted in a vacuum arc furnace to create an ingot. To ensure homogeneity, the ingot is typically re-melted several times.
  - The ingot is then hot-forged at high temperatures to enhance its mechanical strength.[\[5\]](#)

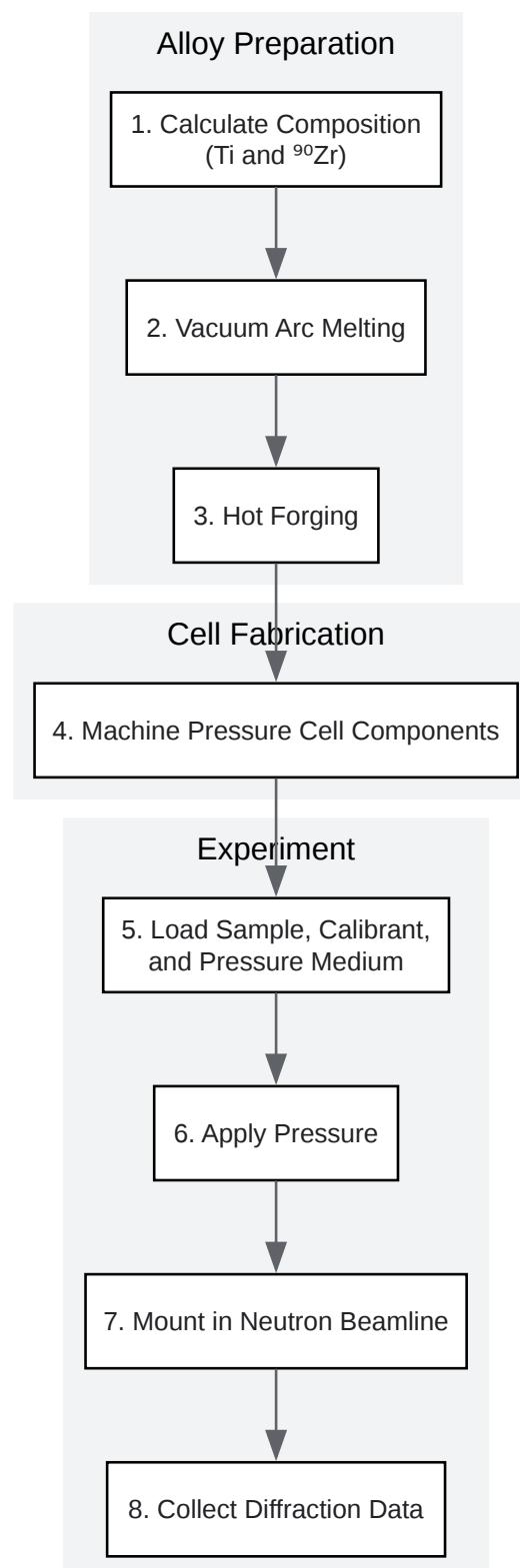
## 3. High-Pressure Cell Machining:

- Objective: Fabricate the components of the high-pressure cell from the Ti- $^{90}\text{Zr}$  alloy.
- Procedure:
  - The forged Ti- $^{90}\text{Zr}$  ingot is machined into the required components for the pressure cell, such as the cell body and anvils.[\[1\]](#)
  - Care must be taken during machining to avoid contamination and to manage the fire hazard associated with fine metal powders.[\[2\]](#)

## 4. Sample Loading and Experiment:

- Objective: Perform a neutron diffraction experiment on a sample under high pressure.
- Procedure:

- The sample is loaded into a gasket, along with a pressure calibrant (e.g., NaCl) and a pressure-transmitting medium.
- The gasket is placed between the anvils of the Ti-<sup>90</sup>Zr pressure cell.
- Pressure is applied to the sample.
- The entire pressure cell assembly is placed in the neutron beamline.
- Neutron diffraction data is collected from the sample. The null-scattering nature of the pressure cell minimizes background contamination of the diffraction pattern.

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Workflow for High-Pressure Neutron Diffraction using a Ti-<sup>90</sup>Zr Null-Scattering Cell.

# Application Note 2: Neutron Diffraction Study of Irradiated Zircaloy-4 with $^{90}\text{Zr}$ Isotopic Enrichment Application

Zirconium alloys, such as Zircaloy-4, are widely used as cladding for nuclear fuel rods in reactors.<sup>[6]</sup> Understanding the effects of neutron irradiation on the microstructure and mechanical properties of these alloys is crucial for reactor safety and efficiency. Neutron diffraction is a powerful technique for studying these effects, as it can provide detailed information about changes in the crystal structure, texture, and defect population.

By using Zircaloy-4 manufactured with isotopically enriched  $^{90}\text{Zr}$ , the contribution of the zirconium lattice to the diffraction pattern can be isolated from that of the other alloying elements (Sn, Fe, Cr). The absence of incoherent scattering from  $^{90}\text{Zr}$  also provides a cleaner signal, allowing for more precise measurements of subtle irradiation-induced changes, such as lattice swelling and dislocation loop formation.<sup>[7][8]</sup>

## Experimental Protocol: Neutron Diffraction of Irradiated $^{90}\text{Zr}$ -Enriched Zircaloy-4

This protocol describes the methodology for a neutron diffraction experiment to study the effects of irradiation on  $^{90}\text{Zr}$ -enriched Zircaloy-4.

### 1. Sample Preparation:

- Objective: Prepare samples of  $^{90}\text{Zr}$ -enriched Zircaloy-4 for irradiation and subsequent neutron diffraction.
- Procedure:
  - Synthesize Zircaloy-4 with the standard composition, but using isotopically enriched  $^{90}\text{Zr}$  as the zirconium source.
  - Machine the alloy into small, well-characterized samples suitable for irradiation (e.g., small plates or rods).
  - Anneal the samples to produce a consistent starting microstructure.

## 2. Sample Irradiation:

- Objective: Irradiate the samples with a known dose of neutrons to simulate reactor conditions.
- Procedure:
  - Encapsulate the samples in a suitable container for irradiation.
  - Irradiate the samples in a research reactor to a target neutron fluence. The irradiation temperature should be controlled to mimic the operating conditions of a power reactor. Proton irradiation can also be used as a surrogate for neutron irradiation to reduce activation.[\[9\]](#)

## 3. Post-Irradiation Handling:

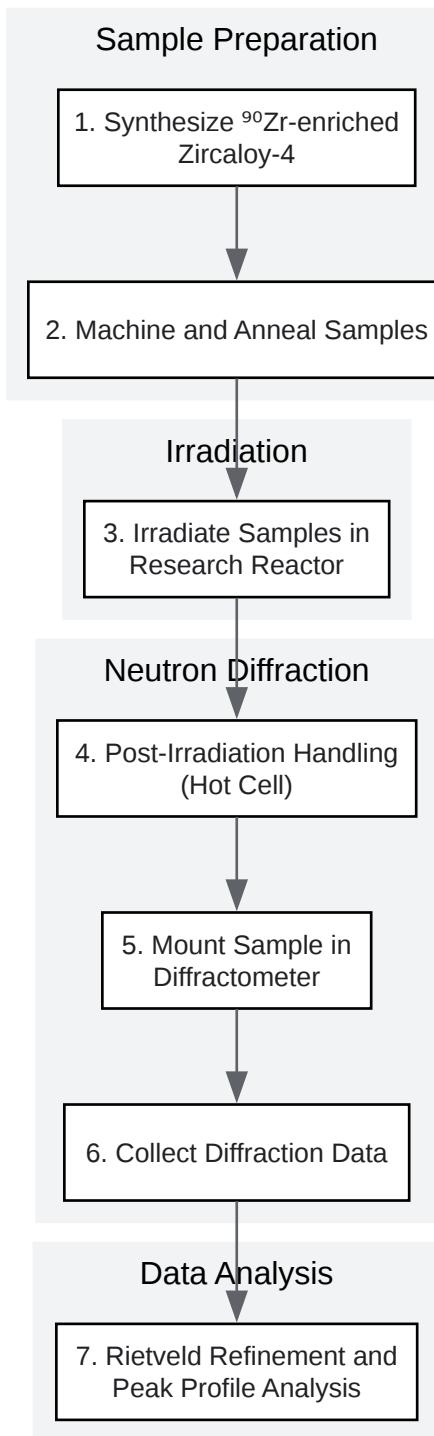
- Objective: Safely handle the radioactive samples after irradiation.
- Procedure:
  - After a suitable cooling period, the samples are transferred to a hot cell for handling.
  - The samples are removed from their irradiation capsules.

## 4. Neutron Diffraction Measurement:

- Objective: Collect neutron diffraction data from the irradiated samples.
- Procedure:
  - Mount the irradiated sample in a specialized sample holder for radioactive materials on the neutron diffractometer.
  - Collect diffraction patterns over a wide range of scattering angles ( $2\theta$ ).
  - Data is also collected from an unirradiated control sample for comparison.

## 5. Data Analysis:

- Objective: Analyze the diffraction data to quantify the effects of irradiation.
- Procedure:
  - Perform Rietveld refinement of the diffraction patterns to determine lattice parameters, phase fractions, and crystallite size.
  - Analyze the peak broadening to obtain information about microstrain and dislocation density.
  - Compare the results from the irradiated and unirradiated samples to quantify the effects of irradiation on the material's microstructure.



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Workflow for studying irradiation effects in  $^{90}\text{Zr}$ -enriched Zircaloy-4.

# Application Note 3: Inelastic Neutron Scattering for Phonon Dispersion Measurements in $^{90}\text{Zr}$ Application

Inelastic Neutron Scattering (INS) is a powerful technique for studying the dynamics of atoms in a crystal lattice.<sup>[10][11]</sup> By measuring the energy transfer between neutrons and the sample, it is possible to map out the phonon dispersion relations, which describe the relationship between the vibrational frequency and the wavevector of the lattice waves. These measurements provide fundamental insights into the interatomic forces, elastic properties, and thermodynamic behavior of a material.

Studying the phonon dispersion of a single crystal of isotopically pure  $^{90}\text{Zr}$  is of fundamental interest in condensed matter physics. The absence of isotopic disorder and incoherent scattering allows for exceptionally clean measurements of the phonon lifetimes and lineshapes. This data can be used to rigorously test theoretical models of lattice dynamics in hexagonal close-packed metals.

## Experimental Protocol: Phonon Dispersion Measurement of a $^{90}\text{Zr}$ Single Crystal using INS

This protocol outlines the procedure for measuring the phonon dispersion curves of a  $^{90}\text{Zr}$  single crystal using a triple-axis spectrometer.

### 1. Sample Preparation:

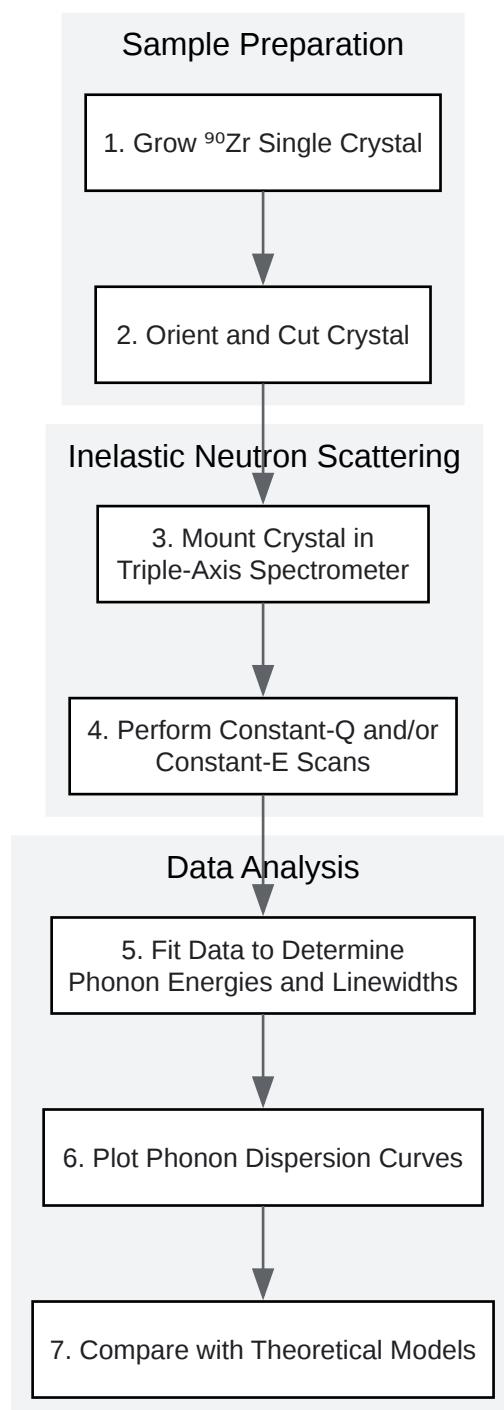
- Objective: Obtain a large, high-quality single crystal of  $^{90}\text{Zr}$ .
- Procedure:
  - A large single crystal of isotopically enriched  $^{90}\text{Zr}$  is grown using a suitable technique (e.g., Czochralski or Bridgman method).
  - The crystal is oriented using X-ray Laue diffraction to identify the principal crystallographic axes.
  - The crystal is cut to a suitable size and shape for mounting in the spectrometer.

## 2. Inelastic Neutron Scattering Measurement:

- Objective: Measure the energy and momentum transfer for phonons along high-symmetry directions in the crystal.
- Instrument: A triple-axis neutron spectrometer.
- Procedure:
  - The  $^{90}\text{Zr}$  single crystal is mounted on a goniometer in the spectrometer, allowing for precise orientation of the crystal with respect to the neutron beam.
  - The instrument is configured for either constant-Q or constant-E scans.
  - Constant-Q scans: The momentum transfer (Q) is held constant, and the energy transfer is scanned to measure the phonon energy at that Q-point.
  - Constant-E scans: The energy transfer is held constant, and the momentum transfer is scanned to map out the regions of reciprocal space where phonons of that energy exist.
  - Measurements are performed at various Q-points along high-symmetry directions in the Brillouin zone (e.g.,  $\Gamma$ -A,  $\Gamma$ -M,  $\Gamma$ -K).

## 3. Data Analysis:

- Objective: Construct the phonon dispersion curves from the measured data.
- Procedure:
  - The collected data of intensity versus energy transfer (for constant-Q scans) or momentum transfer (for constant-E scans) are fitted with appropriate functions (e.g., Gaussians or Lorentzians) to determine the peak positions and widths.
  - The peak positions (phonon energies) are plotted as a function of wavevector ( $q$ ) to generate the phonon dispersion curves.
  - The experimental dispersion curves are compared with theoretical calculations based on lattice dynamics models.



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Workflow for measuring phonon dispersion in  $^{90}\text{Zr}$  using inelastic neutron scattering.

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